

Application Notes and Protocols: Thulium Oxide as a Catalyst in Organic Synthesis

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Compound of Interest

Compound Name: Thulium oxide

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This document provides detailed application notes and protocols for the use of **thulium oxide** (Tm_2O_3) as a heterogeneous catalyst in organic synthesis. **Thulium oxide** has emerged as a stable, reusable, and efficient catalyst for various organic transformations, offering advantages such as high yields, mild reaction conditions, and simple workup procedures. Its catalytic activity is attributed to the presence of both Lewis acid and basic sites on its surface.

Synthesis of 2-Amino-4H-Pyran Derivatives via a One-Pot Three-Component Reaction

Introduction:

4H-pyran derivatives are a class of heterocyclic compounds that exhibit a wide range of biological activities, making them important scaffolds in medicinal chemistry and drug discovery. The synthesis of these molecules often involves multi-component reactions (MCRs), which are highly efficient processes that combine three or more reactants in a single step.

Thulium oxide nanoparticles have been demonstrated to be an effective catalyst for the one-pot synthesis of 2-amino-4H-pyran derivatives from an aldehyde, malononitrile, and a β -dicarbonyl compound.

Catalytic Performance Data:

The following table summarizes the catalytic performance of **thulium oxide** nanoparticles in the synthesis of various 2-amino-4H-pyran derivatives.

Entry	Aldehyde	β -Dicarbonyl Compound	Time (min)	Yield (%)
1	Benzaldehyde	Ethyl acetoacetate	30	95
2	4-Chlorobenzaldehyde	Ethyl acetoacetate	35	92
3	4-Methylbenzaldehyde	Ethyl acetoacetate	40	90
4	4-Methoxybenzaldehyde	Ethyl acetoacetate	45	88
5	2-Nitrobenzaldehyde	Ethyl acetoacetate	50	85
6	Benzaldehyde	Acetylacetone	30	94
7	4-Chlorobenzaldehyde	Acetylacetone	35	91
8	4-Methylbenzaldehyde	Acetylacetone	40	89
9	4-Methoxybenzaldehyde	Acetylacetone	45	87
10	2-Nitrobenzaldehyde	Acetylacetone	50	84

Catalyst Reusability:

The reusability of the **thulium oxide** nanoparticle catalyst was investigated for the synthesis of 2-amino-4-(4-chlorophenyl)-6-methyl-4H-pyran-3,5-dicarbonitrile. The catalyst was recovered by filtration, washed with ethanol, and dried before being used in subsequent runs.

Cycle	Yield (%)
1	92
2	91
3	90
4	88
5	87

Experimental Protocols

Protocol 1: Synthesis of Thulium Oxide Nanoparticles

Materials:

- Thulium(III) nitrate pentahydrate ($\text{Tm}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Deionized water
- Ethanol

Procedure:

- Dissolve 1.0 g of thulium(III) nitrate pentahydrate in 50 mL of deionized water with vigorous stirring.
- Slowly add a 1.0 M solution of sodium hydroxide dropwise to the thulium nitrate solution until the pH reaches 10.

- A white precipitate of thulium hydroxide will form. Continue stirring the mixture for 2 hours at room temperature.
- Collect the precipitate by centrifugation or filtration and wash it thoroughly with deionized water and then with ethanol to remove any unreacted precursors.
- Dry the resulting thulium hydroxide powder in an oven at 80 °C for 12 hours.
- Calcination: Place the dried thulium hydroxide powder in a furnace and heat it to 600 °C for 4 hours to obtain **thulium oxide** nanoparticles.

Protocol 2: General Procedure for the Synthesis of 2-Amino-4H-Pyran Derivatives

Materials:

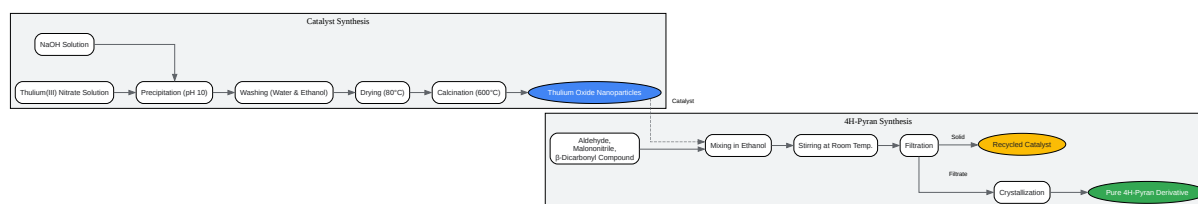
- Aldehyde (1 mmol)
- Malononitrile (1 mmol)
- β -Dicarbonyl compound (ethyl acetoacetate or acetylacetone) (1 mmol)
- **Thulium oxide** nanoparticles (10 mol%)
- Ethanol (5 mL)

Procedure:

- In a round-bottom flask, combine the aldehyde (1 mmol), malononitrile (1 mmol), β -dicarbonyl compound (1 mmol), and **thulium oxide** nanoparticles (10 mol%).
- Add 5 mL of ethanol to the flask.
- Stir the reaction mixture at room temperature.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).

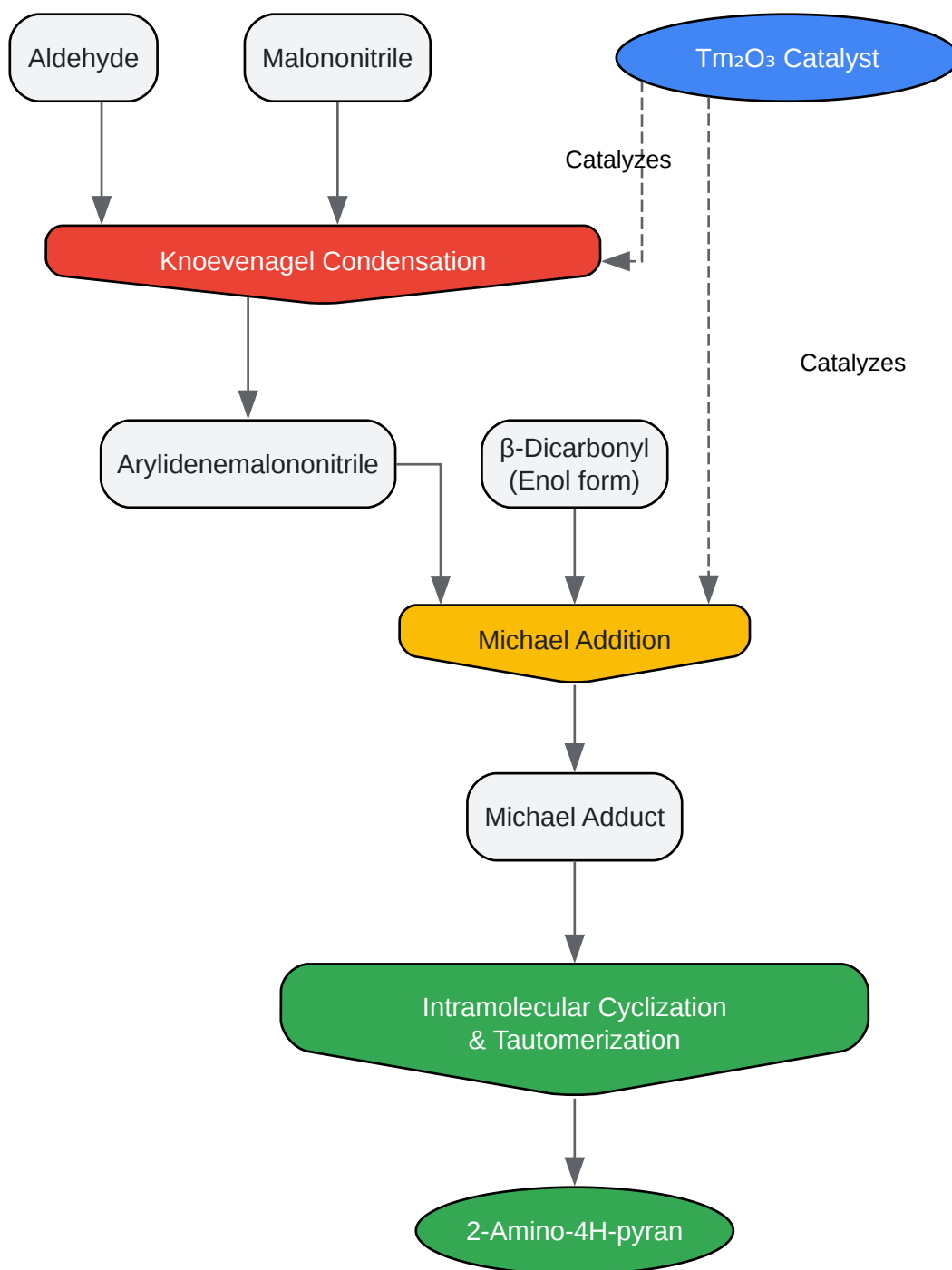
- Upon completion of the reaction, add hot ethanol to the reaction mixture and filter to separate the catalyst.
- The filtrate is then cooled to room temperature, and the solid product is collected by filtration.
- Recrystallize the crude product from ethanol to obtain the pure 2-amino-4H-pyran derivative.

Visualizations



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Caption: Experimental workflow for the synthesis of **thulium oxide** nanoparticles and their application in the one-pot synthesis of 4H-pyran derivatives.



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Caption: Proposed reaction pathway for the **thulium oxide**-catalyzed synthesis of 4H-pyran derivatives.

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